

An In-depth Technical Guide to 5-Chloro-2,4-difluorobenzonitrile

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Compound of Interest

Compound Name: 5-Chloro-2,4-difluorobenzonitrile

Cat. No.: B117424

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This guide provides a detailed overview of the molecular structure and properties of **5-Chloro-2,4-difluorobenzonitrile**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.

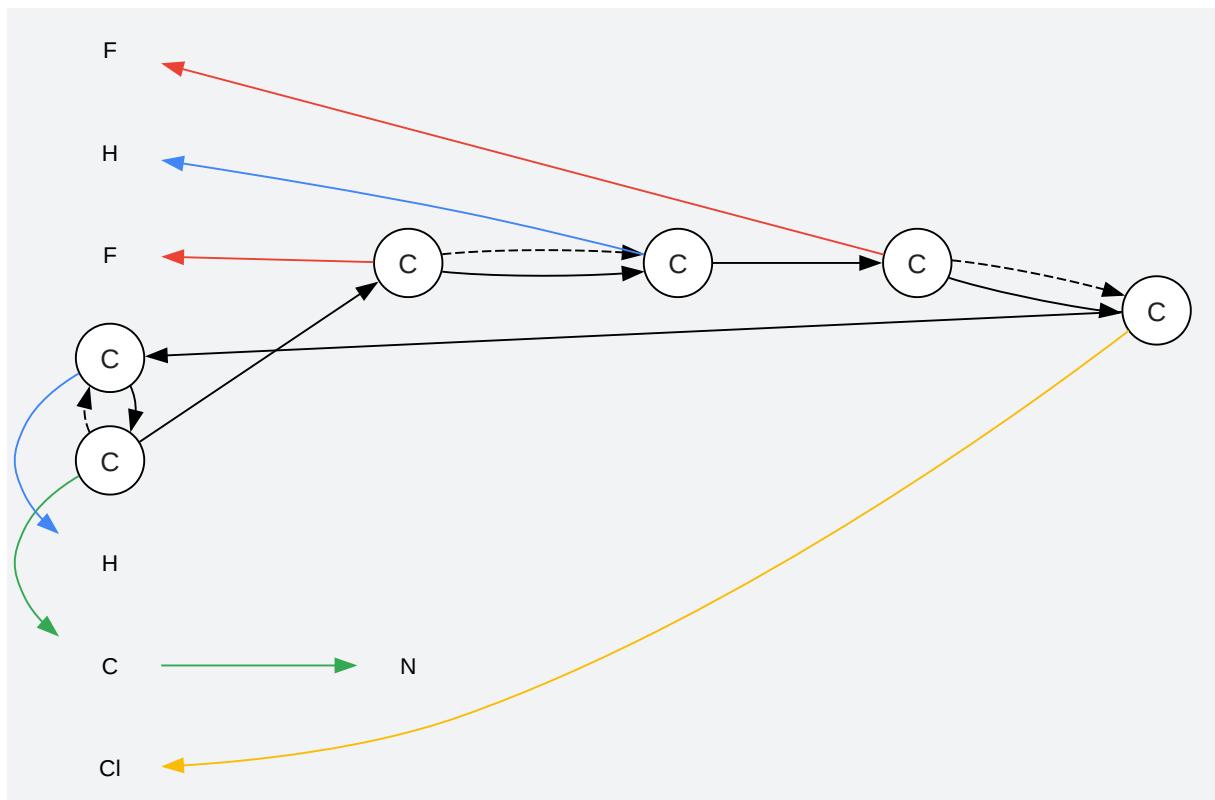
Molecular and Physicochemical Properties

5-Chloro-2,4-difluorobenzonitrile is an organic compound that plays a significant role as a building block in the development of more complex molecules.[\[1\]](#) Its chemical properties are summarized in the table below.

Property	Value
Molecular Formula	$C_7H_2ClF_2N$ [2] [3]
Molecular Weight	173.55 g/mol [2] [3] [4]
CAS Number	146780-26-9 [2]
Appearance	Colorless to pale yellow crystalline solid [4]
Melting Point	48-50 °C [4]
Boiling Point	205.1 ± 35.0 °C (Predicted) [4]
Density	1.43 ± 0.1 g/cm ³ (Predicted) [4]

Molecular Structure

The structure of **5-Chloro-2,4-difluorobenzonitrile** is characterized by a benzene ring substituted with a nitrile group, a chlorine atom, and two fluorine atoms at specific positions. This arrangement of functional groups imparts unique reactivity to the molecule, making it a versatile intermediate in organic synthesis.



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Caption: Molecular structure of **5-Chloro-2,4-difluorobenzonitrile**.

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